

# N-(m-PEG4)-N'-(azide-PEG3)-Cy5 CAS number and molecular weight

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## Compound of Interest

Compound Name: **N-(m-PEG4)-N'-(azide-PEG3)-Cy5**

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An In-depth Technical Guide to **N-(m-PEG4)-N'-(azide-PEG3)-Cy5**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides comprehensive information on the bifunctional molecule **N-(m-PEG4)-N'-(azide-PEG3)-Cy5**, a fluorescent-tagged polyethylene glycol (PEG) linker. It is designed for researchers, scientists, and professionals in drug development who are engaged in bioconjugation, molecular imaging, and targeted drug delivery. This document details the molecule's physicochemical properties, provides established experimental protocols for its application in "click chemistry," and outlines its significant roles in modern biomedical research, including the development of Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs).

## Introduction

**N-(m-PEG4)-N'-(azide-PEG3)-Cy5** is a specialized chemical reagent that integrates three key functional components: a methoxy-terminated polyethylene glycol (m-PEG4) chain, an azide-terminated polyethylene glycol (azide-PEG3) chain, and a Cyanine5 (Cy5) fluorescent dye. The PEG chains are hydrophilic spacers that enhance the solubility of the molecule in aqueous media and reduce steric hindrance during conjugation reactions. The terminal azide group is a bioorthogonal handle that enables covalent ligation to alkyne-containing molecules via copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or strain-promoted azide-alkyne

cycloaddition (SPAAC), collectively known as "click chemistry". The Cy5 fluorophore allows for sensitive and specific detection in the far-red region of the spectrum, making it a valuable tool for fluorescent imaging and tracking of biomolecules.

The unique combination of these features makes **N-(m-PEG4)-N'-(azide-PEG3)-Cy5** a versatile tool in a variety of applications, from labeling proteins and nucleic acids to constructing complex bioconjugates for therapeutic and diagnostic purposes.<sup>[1][2]</sup> Its utility is particularly notable in the fields of targeted drug delivery, where it can serve as a flexible linker in ADCs, and in the development of PROTACs, where it connects a target-binding ligand to an E3 ligase ligand.<sup>[3]</sup>

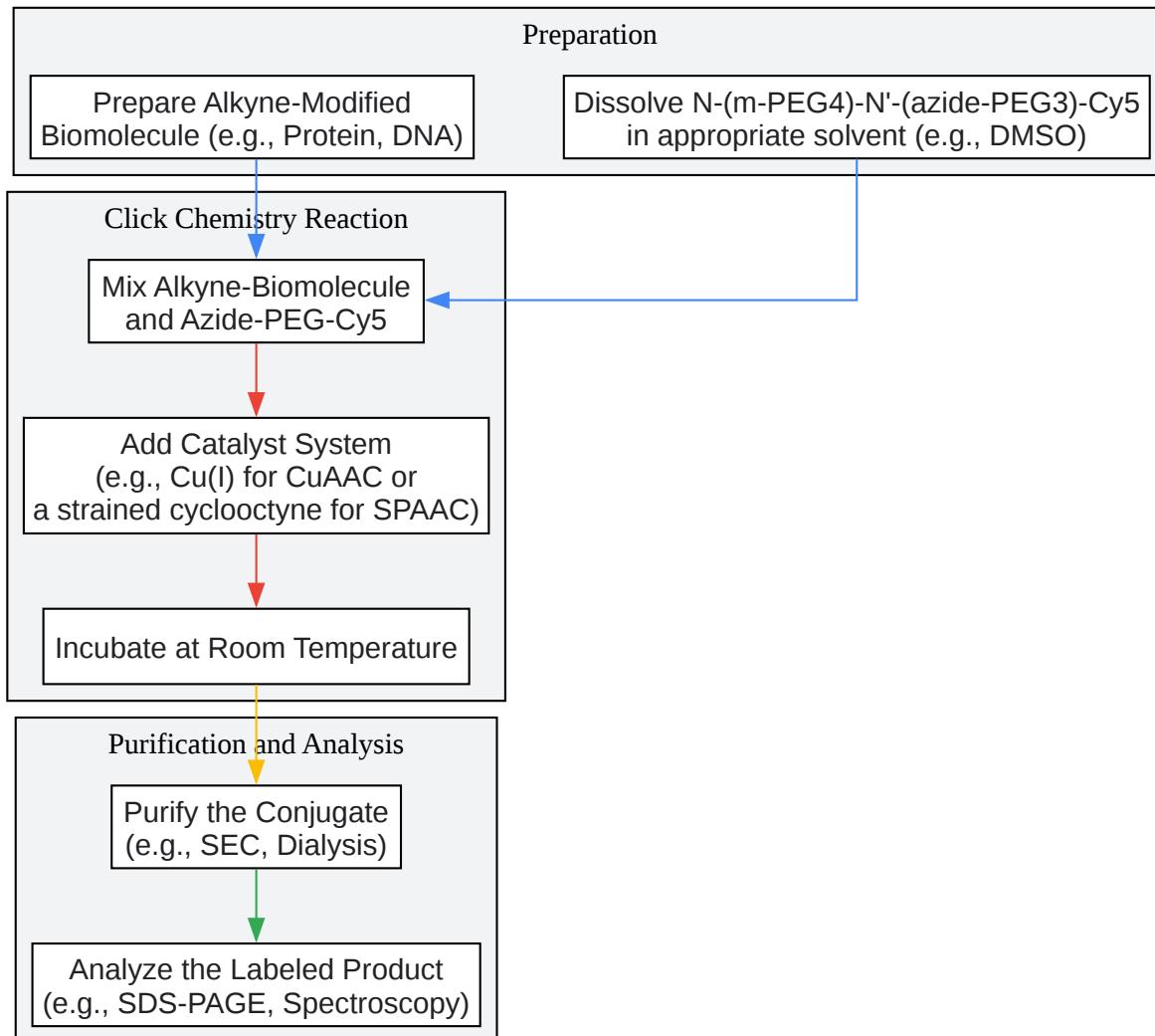
## Physicochemical Properties

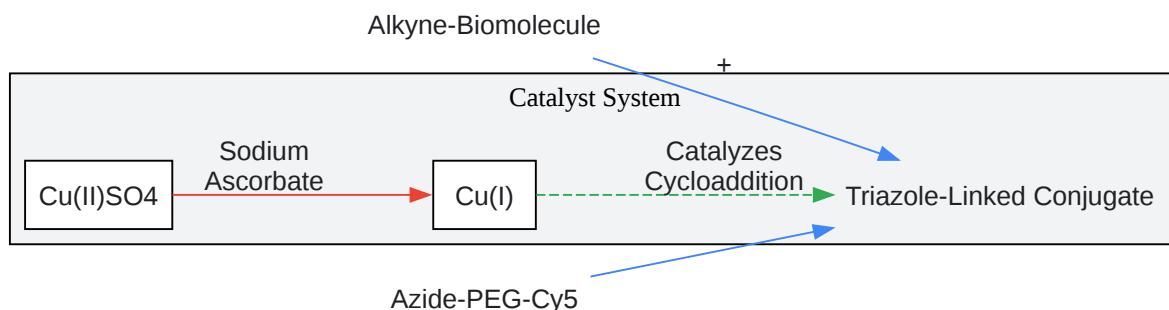
The quantitative data for **N-(m-PEG4)-N'-(azide-PEG3)-Cy5** are summarized in the table below for easy reference.

| Property                              | Value  | Reference(s)                            |
|---------------------------------------|--|---|
| CAS Number                            | 2107273-02-7                                       | <a href="#">[1]</a> <a href="#">[4]</a> |
| Molecular Formula                     | C42H60ClN5O7                                       | <a href="#">[1]</a> <a href="#">[4]</a> |
| Molecular Weight                      | 782.41 g/mol                                       | <a href="#">[4]</a>                     |
| Appearance                            | Solid  | <a href="#">[5]</a>                     |
| Purity                                | ≥95%   | <a href="#">[4]</a>                     |
| Solubility                            | Water, DMSO, DMF, DCM                              | <a href="#">[1]</a>                     |
| Storage Conditions                    | -20°C, Sealed in dry conditions                    | <a href="#">[1]</a>                     |
| Excitation Maximum (λ <sub>ex</sub> ) | 649 nm   | <a href="#">[1]</a>                     |
| Emission Maximum (λ <sub>em</sub> )   | 667 nm   | <a href="#">[1]</a>                     |
| Molar Extinction Coefficient          | 232,000 M <sup>-1</sup> cm <sup>-1</sup> at 649 nm | <a href="#">[1]</a>                     |

## Core Applications and Logical Workflow

The primary application of **N-(m-PEG4)-N'-(azide-PEG3)-Cy5** is in the fluorescent labeling of biomolecules that have been modified to contain an alkyne group. This is achieved through the highly efficient and specific azide-alkyne cycloaddition reaction. The general workflow for such an experiment is depicted below. This process is foundational for a variety of downstream applications in drug development and research.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)





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